

# Velusetrag Hydrochloride: A Comprehensive Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: Velusetrag hydrochloride

Cat. No.: B1683486

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An In-depth Analysis of the Chemical Structure, Physicochemical Properties, and Pharmacological Profile of a Selective 5-HT<sub>4</sub> Receptor Agonist

## Abstract

**Velusetrag hydrochloride**, a potent and highly selective serotonin 5-HT<sub>4</sub> receptor agonist, is an investigational drug with significant therapeutic potential for gastrointestinal motility disorders, including gastroparesis and chronic idiopathic constipation. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, and pharmacological characteristics. The document is intended for researchers, scientists, and drug development professionals, offering a comprehensive resource summarizing key data, experimental methodologies, and the underlying mechanisms of action. All quantitative data is presented in structured tables for clarity, and key biological and experimental processes are visualized using Graphviz diagrams.

## Chemical Structure and Identification

**Velusetrag hydrochloride** is a complex synthetic molecule. Its chemical identity is well-defined by its structural formula, IUPAC name, and CAS registry number.

Chemical Structure:

Table 1: Chemical Identification of **Velusetrag Hydrochloride**

Identifier	Value	Reference
IUPAC Name	N-((1R,3r,5S)-8-((2R)-2-hydroxy-3-[(methanesulfonyl)(methyl)amino]propyl)-8-azabicyclo[3.2.1]octan-3-yl)-2-oxo-1-(propan-2-yl)-1H-quinoline-3-carboxamide hydrochloride	[1]
CAS Number	866933-51-9	[1][2]
Molecular Formula	C25H36N4O5S · HCl	[2]
Molecular Weight	541.1 g/mol	[2]

## Physicochemical Properties

The physicochemical properties of **Velusetrag hydrochloride** are crucial for its formulation, delivery, and pharmacokinetic profile. While a specific melting point and pKa value are not readily available in the public domain, other key properties have been characterized.

Table 2: Physicochemical Properties of **Velusetrag Hydrochloride**

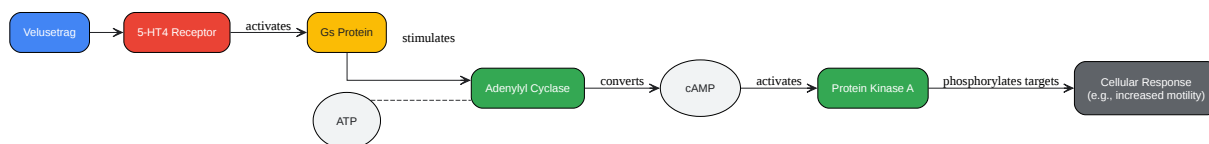
Property	Value	Reference
Solubility	Soluble in DMSO	
pKi (5-HT4 Receptor)	7.7	
Storage Temperature	4°C (away from moisture)	

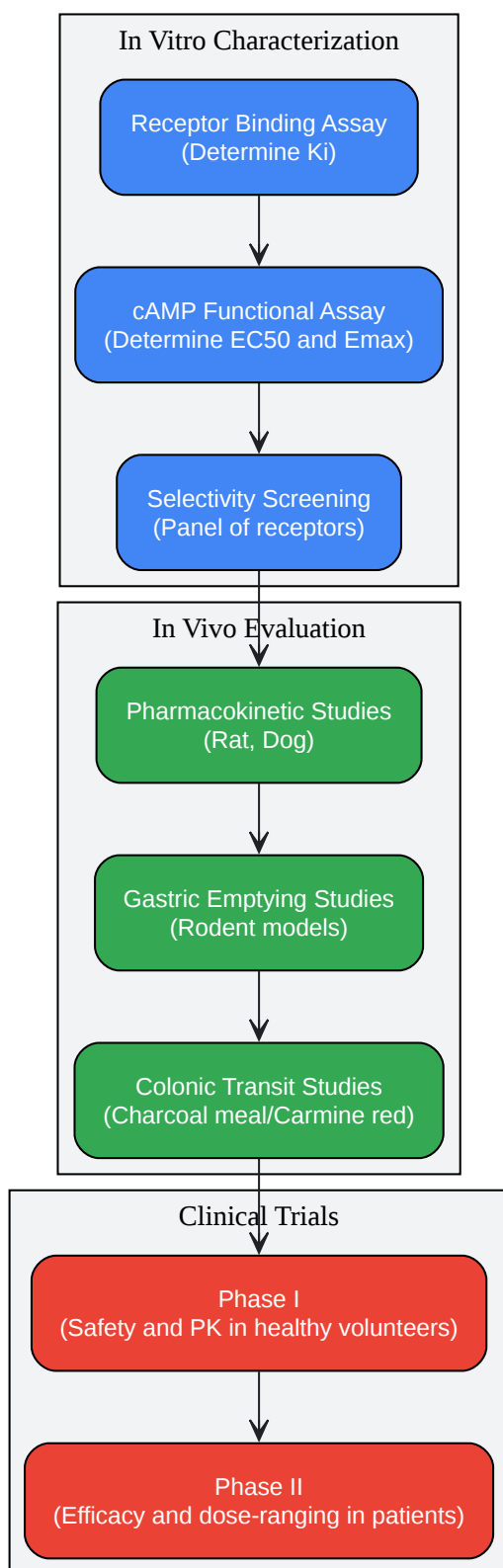
Note: A precise melting point and pKa for **Velusetrag hydrochloride** have not been identified in the reviewed literature. During its development, a key objective was to lower the pKa to optimize its pharmacokinetic properties.

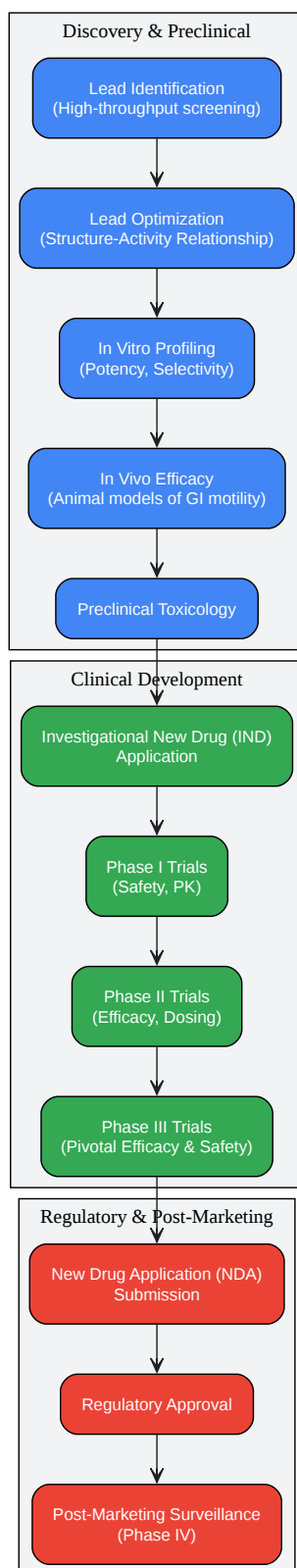
## Pharmacology

### Mechanism of Action

Velusetrag is a potent and high-efficacy agonist of the serotonin 5-HT<sub>4</sub> receptor.<sup>[1]</sup> The 5-HT<sub>4</sub> receptor is a G-protein coupled receptor (GPCR) that, upon activation, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP). This signaling cascade in the enteric nervous system results in enhanced neurotransmitter release, promoting gastrointestinal motility.







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## References

- 1. Velusetrag - Wikipedia [en.wikipedia.org]
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